

A Technical Guide to 3-Fluoro-4-phenylaniline: Synthesis, Characterization, and Applications

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Compound of Interest

Compound Name: 3-Fluoro-4-phenylaniline

Cat. No.: B3262710

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Abstract: This document provides a comprehensive technical overview of **3-Fluoro-4-phenylaniline** (CAS No: 360771-05-7), a fluorinated biaryl amine of significant interest in medicinal chemistry and materials science. We delve into its core molecular structure and physicochemical properties, present standardized protocols for its synthesis and spectroscopic characterization, and discuss its role as a versatile building block in modern drug development. This guide is intended for researchers, chemists, and drug development professionals seeking an in-depth understanding of this compound's scientific and practical attributes.

Chemical Identity and Molecular Properties

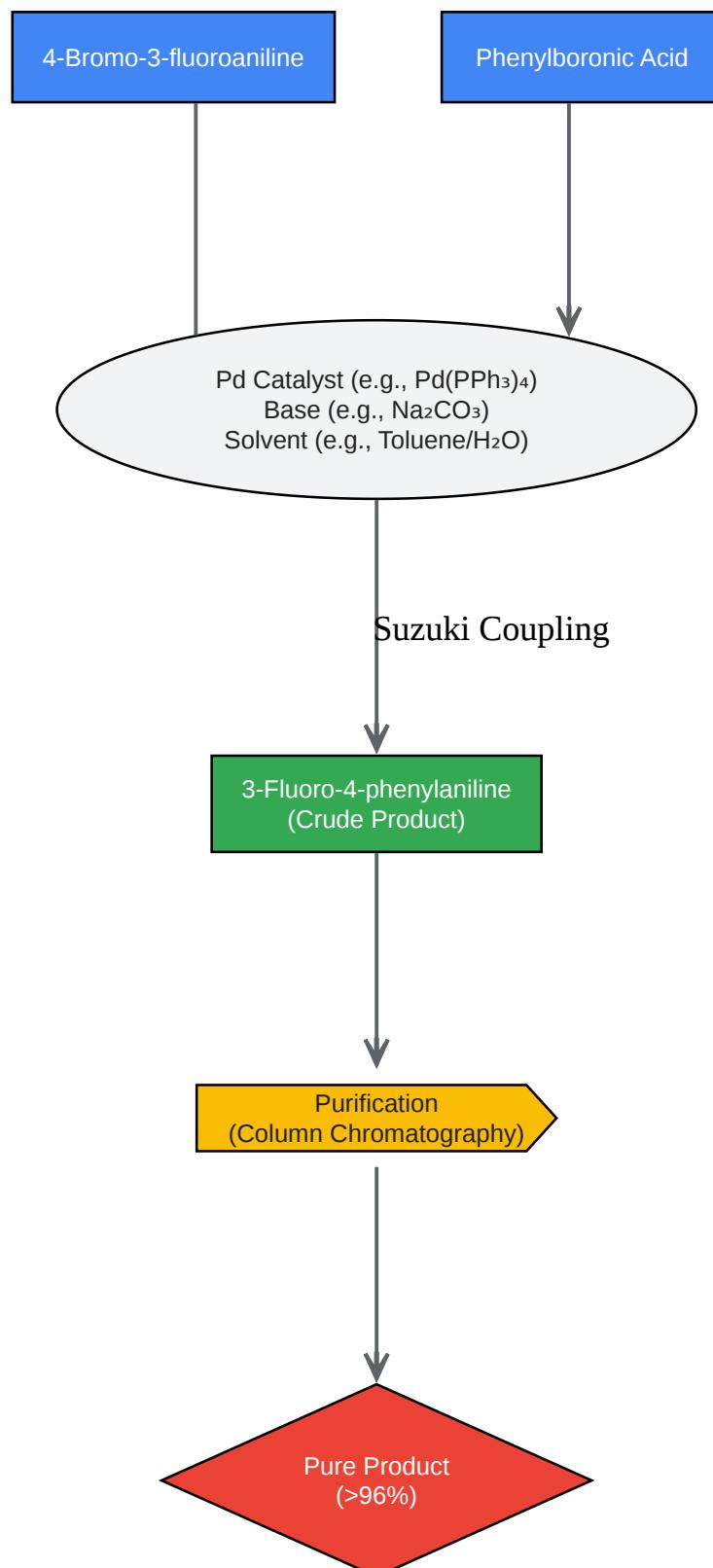
3-Fluoro-4-phenylaniline, also known by its CAS number 360771-05-7, is an aromatic amine featuring a biphenyl scaffold with a fluorine substituent positioned ortho to the amino group.^[1] This specific arrangement of functional groups—the nucleophilic amine, the electron-withdrawing fluorine, and the extended π -system of the biphenyl core—imparts unique chemical reactivity and makes it a valuable intermediate. The introduction of a fluorine atom is a common strategy in medicinal chemistry to modulate key drug properties such as metabolic stability, lipophilicity, and binding affinity.^{[2][3]}

The fundamental properties of **3-Fluoro-4-phenylaniline** are summarized below.

Property	Value	Source(s)
CAS Number	360771-05-7	[1]
Molecular Formula	C ₁₂ H ₁₀ FN	[1]
Molecular Weight	187.22 g/mol	Inferred from Formula
IUPAC Name	3-Fluoro-4-phenylaniline	[1]
SMILES	Nc1ccc(c(F)c1)-c1ccccc1	[1]
Purity	Typically ≥96%	[1]

Molecular Structure Analysis

The structure of **3-Fluoro-4-phenylaniline** is characterized by two phenyl rings linked by a single C-C bond. The aniline ring is substituted with an amino (-NH₂) group and a fluorine (-F) atom. The fluorine atom at the 3-position exerts a strong inductive electron-withdrawing effect, which modulates the basicity and nucleophilicity of the adjacent amino group at the 1-position.

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